

# 5,7-Dimethoxy-3-hydroxyflavone proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5,7-Dimethoxy-3-hydroxyflavone

Cat. No.: B12050718

[Get Quote](#)

## Executive Summary & Chemical Verification

Immediate Action Required: Before initiating any disposal workflow, you must verify the exact chemical identity.<sup>[1][2]</sup> **5,7-Dimethoxy-3-hydroxyflavone** is a specific derivative of Galangin (3,5,7-Trihydroxyflavone).<sup>[1][2]</sup> In chemical inventories, it is frequently mislabeled or confused with its isomers (e.g., 5,7-Dimethoxyflavone or 7,3'-Dimethoxy-3-hydroxyflavone).<sup>[1][2]</sup>

Verification Matrix:

Parameter	Specification	Critical Note
Chemical Name	<b>5,7-Dimethoxy-3-hydroxyflavone</b>	<b>Also known as</b> Galangin 5,7-dimethyl ether
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>5</sub>	Distinct from Dimethoxyflavone (C <sub>17</sub> H <sub>14</sub> O <sub>4</sub> )
Molecular Weight	~298.29 g/mol	Verify against your Certificate of Analysis (CoA)
CAS Number	Variable by vendor	Common isomer CAS: 21392- 57-4 (check specific vial)
Physical State	Solid (Powder)	Usually off-white to yellow

| Solubility | DMSO, Methanol, Ethanol | Low solubility in water [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Hazard Profile & Regulatory Status

As a Senior Application Scientist, I approach disposal not just as "throwing it away," but as a risk-mitigation strategy. While this specific flavonoid is not a P-listed or U-listed acute toxin under US EPA RCRA regulations [\[1\]](#), it must be managed as Hazardous Chemical Waste due to its status as a research chemical with presumed irritant properties.[\[1\]](#)[\[2\]](#)

GHS Classification (Presumed/Generic for Flavonoid Ethers):

- Signal Word: WARNING
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Disposal Principle: This compound is a non-halogenated organic solid.[\[1\]](#)[\[2\]](#) It must never be flushed down the drain or disposed of in regular trash.[\[1\]](#)[\[2\]](#)

## Operational Disposal Protocols

The following protocols are designed to be self-validating. You must confirm the state of the waste (Solid vs. Liquid) before selecting the waste stream.[1][2]

## Protocol A: Solid Waste Disposal (Pure Substance)

Use this for expired powder, contaminated weighing boats, or spill cleanup residues.[1]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated hazardous waste bag (poly-lined).[1][2]
- Segregation: Do not mix with strong oxidizers (e.g., nitrates, perchlorates) as flavonoids can be combustible.[1][2]
- Labeling:
  - Primary Constituent: "**5,7-Dimethoxy-3-hydroxyflavone**" (Do not use abbreviations like "DMF" which conflicts with Dimethylformamide).[1]
  - Hazard Checkbox: Mark "Irritant" and "Toxic" (precautionary).[1][2]
- Final Disposition: High-temperature incineration via a licensed hazardous waste contractor.

## Protocol B: Liquid Waste Disposal (Solutions)

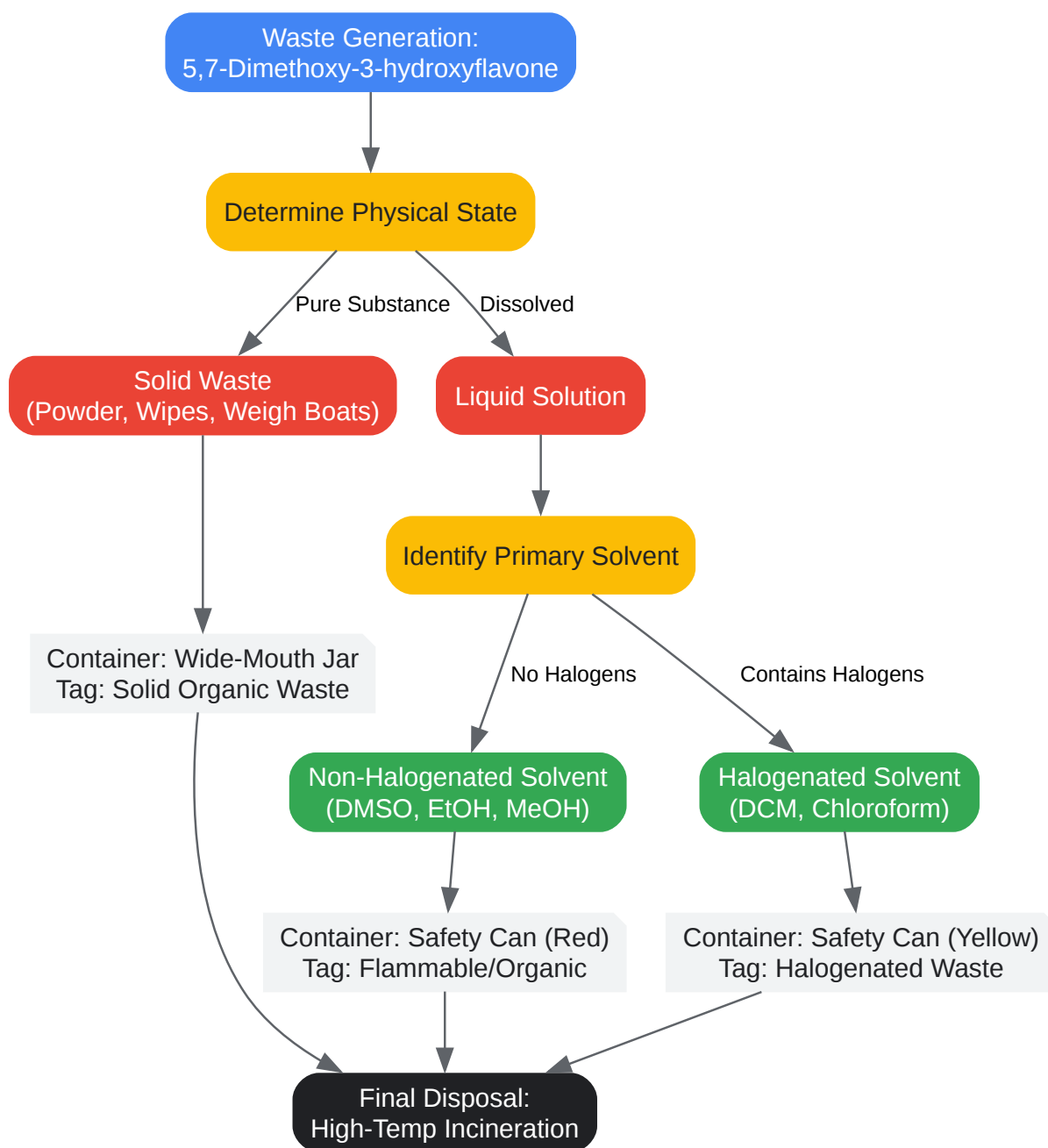
Use this for HPLC waste, stock solutions in DMSO/Methanol.[1]

- Solvent Identification: The disposal path is dictated by the solvent, not the solute.[1][2]
- Segregation Logic:
  - Scenario 1 (Non-Halogenated): Dissolved in Ethanol, Methanol, or DMSO.[1][2]  
  
Red Can / Organic Waste Stream.
  - Scenario 2 (Halogenated): Dissolved in Dichloromethane or Chloroform.[1][2]  
  
Yellow Can / Halogenated Waste Stream.
  - Scenario 3 (Aqueous): Dissolved in >90% water/buffer.[1][2]

Aqueous Waste Stream (Only if no heavy metals/biologics are present).[1][2]

## Decision Logic & Workflow

The following diagram illustrates the critical decision points for disposing of **5,7-Dimethoxy-3-hydroxyflavone**. This workflow ensures compliance with standard Environmental Health & Safety (EHS) regulations.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **5,7-Dimethoxy-3-hydroxyflavone** waste streams based on physical state and solvent composition.

## Emergency Spill Management

In the event of a spill, speed and containment are paramount.<sup>[1][2]</sup> This protocol minimizes exposure and prevents environmental release.<sup>[1][2]</sup>

PPE Required: Nitrile gloves (double-gloved recommended for DMSO solutions), safety goggles, lab coat, and N95 dust mask (if powder is aerosolized).<sup>[1][2]</sup>

Step	Action	Rationale
1. Secure	Evacuate immediate area if dust is airborne. <sup>[1][2]</sup> Mark the zone.	Prevents inhalation exposure to fine particulates.
2. <sup>[2]</sup> Contain	Dry Spill: Cover with wet paper towels to prevent dust. <sup>[1][2]</sup> Wet Spill: Surround with absorbent pads/vermiculite. <sup>[1][2]</sup>	"Wet covering" prevents the aerosolization of dry powder during sweeping. <sup>[1][2]</sup>
3. Clean	Scoop material into a hazardous waste bag. Wash area with soap and water 3x. <sup>[1][2]</sup>	Flavonoids are lipophilic; soap is required to solubilize residues. <sup>[1][2]</sup>
4. Verify	Check surface under UV light (if available). <sup>[1][2]</sup>	Many flavonoids fluoresce; this confirms removal of residues. <sup>[1][2]</sup>
5. Dispose	Place all cleanup materials (gloves, pads) into the Solid Waste stream. <sup>[1][2]</sup>	Contaminated debris is regulated as the chemical itself. <sup>[1][2]</sup>

## References

- U.S. Environmental Protection Agency (EPA). (2023).[1][2] Resource Conservation and Recovery Act (RCRA) Hazardous Waste Regulations. 40 CFR Part 261.[1][2][8][9] [[Link](#)][1][2]
- PubChem. (2023).[1][2][6] Galangin 5,7-dimethyl ether (Compound Summary). National Library of Medicine.[1][2] [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2023).[1][2] Hazard Communication Standard: Safety Data Sheets. [[Link](#)][1][2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 2. [5,7-Dimethoxyflavone | C17H14O4 | CID 88881 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/57-Dimethoxyflavone) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [PubChemLite - Galangin 5,7-dimethyl ether \(C17H14O5\)](https://pubchemlite.lcsb.uni.lu) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 4. [KNAPSAcK Metabolite Information - C00004537](https://knapsackfamily.com) [[knapsackfamily.com](https://knapsackfamily.com)]
- 5. [Galangin 3-methyl ether | C16H12O5 | CID 5281946 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Galangin-3-methyl-ether) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. [5,7-Dimethoxy-4'-hydroxyflavone | C17H14O5 | CID 161172 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/57-Dimethoxy-4-hydroxyflavone) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 8. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 9. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- To cite this document: BenchChem. [5,7-Dimethoxy-3-hydroxyflavone proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12050718/docs#5-7-dimethoxy-3-hydroxyflavone-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)